

# Technical Brief: 3-Bromo-7-nitroindole (CAS 397864-11-8)

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 3-Bromo-7-nitro-1H-indole

Cat. No.: B1287930

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## Initial Identification and Properties

The compound corresponding to CAS number 397864-11-8 has been identified as 3-Bromo-7-nitroindole. It is a heterocyclic aromatic compound with the molecular formula C<sub>8</sub>H<sub>5</sub>BrN<sub>2</sub>O<sub>2</sub> and a molecular weight of approximately 241.04 g/mol .<sup>[1]</sup> This molecule is recognized primarily as a chemical intermediate, utilized in the synthesis of more complex molecules within the pharmaceutical and materials science sectors.<sup>[2]</sup> Commercial suppliers typically offer this compound with a purity of 95% or greater, often verified by Nuclear Magnetic Resonance (NMR) spectroscopy, although specific spectral data is not consistently provided.<sup>[2]</sup>

## Physicochemical and Characterization Data

Despite extensive searches of scientific literature and patent databases, detailed, publicly available characterization data for 3-Bromo-7-nitroindole remains scarce. The following table summarizes the available information.

Property	Data	Source(s)
CAS Number	397864-11-8	<a href="#">[1]</a>
Chemical Name	3-Bromo-7-nitroindole	<a href="#">[1]</a>
Alternate Names	3-Bromo-7-nitro-1H-indole	<a href="#">[1]</a>
Molecular Formula	C <sub>8</sub> H <sub>5</sub> BrN <sub>2</sub> O <sub>2</sub>	<a href="#">[1]</a>
Molecular Weight	241.04 g/mol	<a href="#">[1]</a>
Appearance	Yellow solid	<a href="#">[2]</a>
Purity	≥95% (as stated by suppliers)	<a href="#">[1]</a> <a href="#">[2]</a>
Storage Conditions	Store at 0-8 °C	<a href="#">[2]</a>

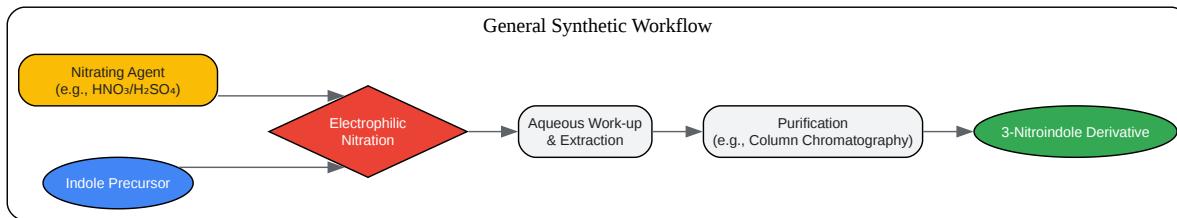
Note: Specific quantitative data from analytical techniques such as <sup>1</sup>H NMR, <sup>13</sup>C NMR, Mass Spectrometry (MS), and High-Performance Liquid Chromatography (HPLC) are not readily available in the public domain. This includes chemical shifts (ppm), coupling constants (Hz), mass-to-charge ratios (m/z) of fragments, and chromatographic retention times.

## Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and analysis of 3-Bromo-7-nitroindole are not explicitly published. However, general synthetic strategies for related 3-nitroindole derivatives can provide a foundational understanding.

## General Synthesis Approach for 3-Nitroindoles

The synthesis of 3-nitroindoles often involves the electrophilic nitration of an indole scaffold. A general, non-specific workflow for such a transformation is outlined below. It is important to note that this is a representative workflow and not a validated protocol for 3-Bromo-7-nitroindole.



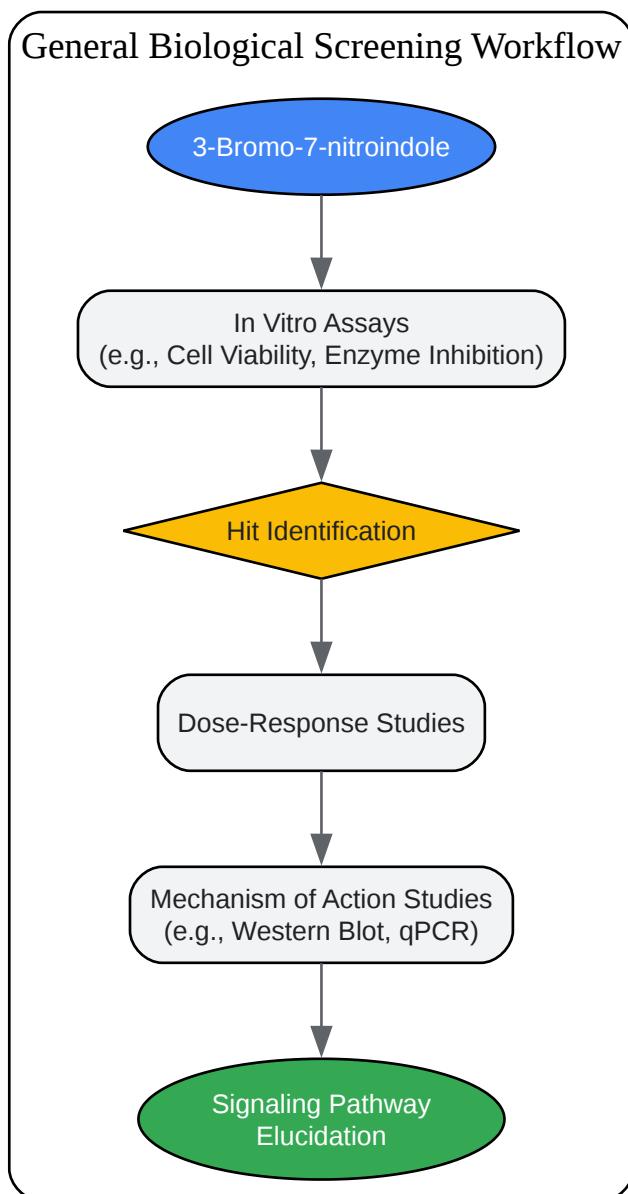
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Caption: A generalized workflow for the synthesis of 3-nitroindole derivatives.

## Biological Activity and Signaling Pathways

Currently, there is no specific information in the scientific literature detailing the biological activity or the mechanism of action of 3-Bromo-7-nitroindole. Research has been conducted on a structurally similar but distinct compound, 3-bromo-7-nitroindazole, which has been identified as a selective inhibitor of neuronal nitric oxide synthase (nNOS). However, these findings cannot be directly extrapolated to 3-Bromo-7-nitroindole.

Should this compound be investigated for biological activity, a general workflow for screening and target identification would be necessary.



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Caption: A conceptual workflow for the biological evaluation of a novel chemical entity.

## Conclusion

3-Bromo-7-nitroindole (CAS 397864-11-8) is a known chemical entity available for research purposes. However, a significant gap exists in the public domain regarding its detailed physicochemical characterization, specific and validated experimental protocols, and any potential biological activity. For researchers and drug development professionals, this presents

both a challenge and an opportunity. The lack of existing data necessitates de novo characterization for any application. Conversely, its structural features may warrant investigation for novel therapeutic or material science applications. Future work should focus on obtaining and publishing comprehensive analytical data (NMR, MS, HPLC) and exploring its biological effects to fully understand the potential of this compound.

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## References

- 1. scbt.com [scbt.com]
- 2. chemimpex.com [chemimpex.com]
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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)